

An In-depth Technical Guide to MC-DOXHZN Hydrochloride (Aldoxorubicin)

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Compound of Interest

Compound Name: MC-DOXHZN hydrochloride

Cat. No.: B10859577

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Introduction

MC-DOXHZN hydrochloride, also known as Aldoxorubicin (CAS Number: 480998-12-7), is a novel prodrug of the widely used chemotherapeutic agent doxorubicin.[1][2] It is designed to enhance the therapeutic index of doxorubicin by improving its tumor-targeting capabilities and reducing off-target toxicities, most notably cardiotoxicity.[1][2] This is achieved through a unique mechanism that involves binding to circulating serum albumin and subsequent pH-sensitive release of doxorubicin within the acidic tumor microenvironment.[1][3] This technical guide provides a comprehensive overview of **MC-DOXHZN hydrochloride**, including its chemical properties, mechanism of action, preclinical and clinical data, and detailed experimental protocols.

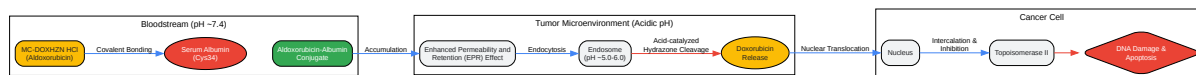
Chemical and Physical Properties

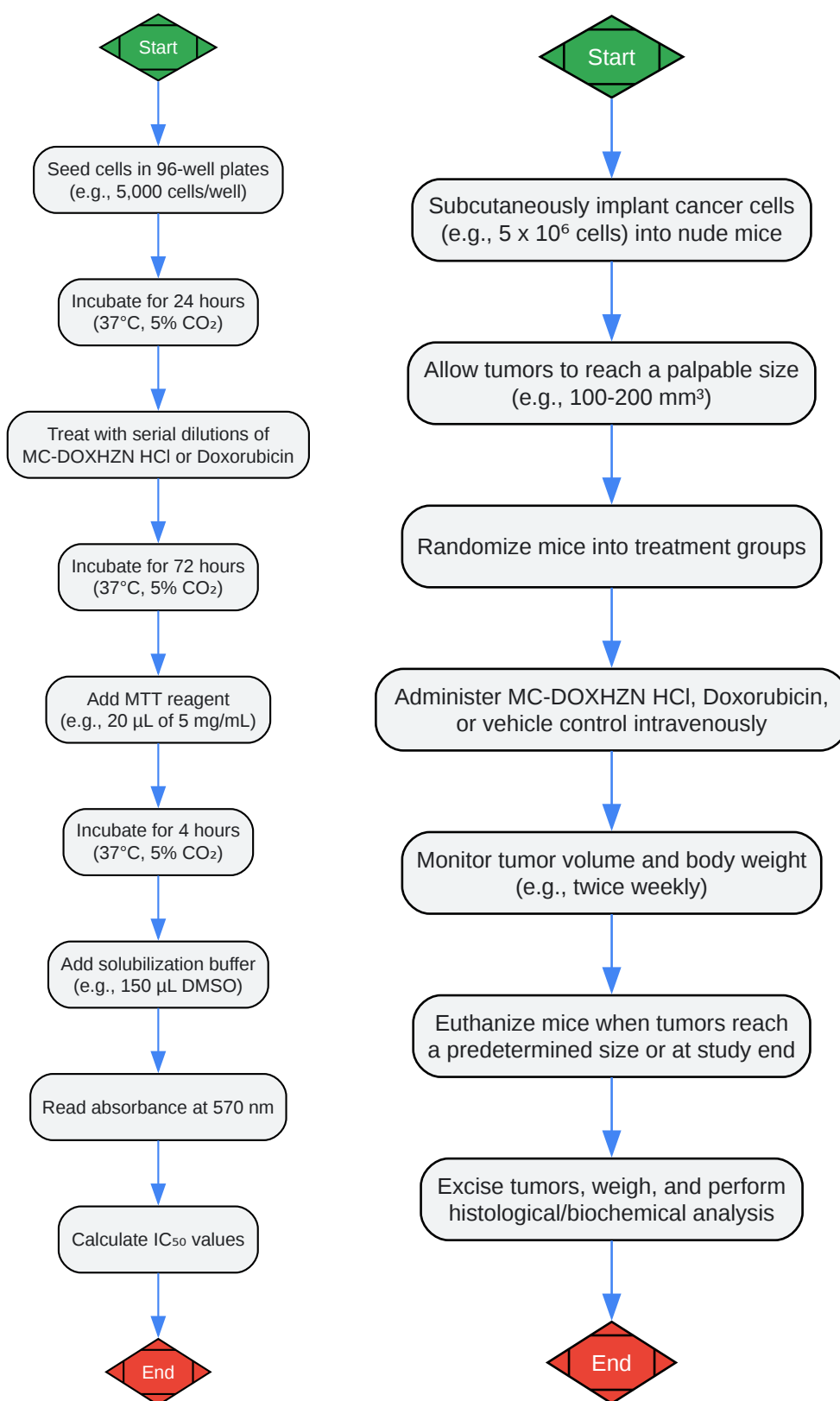
MC-DOXHZN hydrochloride is a synthetic derivative of doxorubicin. The key modification is the attachment of a linker containing a maleimide group to the C-13 keto position of doxorubicin via an acid-sensitive hydrazone bond. This linker facilitates the covalent binding of the molecule to the cysteine-34 residue of serum albumin.

Property	Value	Reference
CAS Number	480998-12-7	--INVALID-LINK--
Molecular Formula	C ₃₇ H ₄₃ ClN ₄ O ₁₃	--INVALID-LINK--
Molecular Weight	787.21 g/mol	--INVALID-LINK--
Synonyms	(E/Z)-Aldoxorubicin hydrochloride, Doxorubicin(6- maleimidocaproyl)hydrazone hydrochloride, INNO-206	--INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
Solubility	DMSO: 25 mg/mL (31.76 mM), H ₂ O: 12.5 mg/mL (15.88 mM)	--INVALID-LINK--
Storage	-20°C, sealed storage, away from moisture and light	--INVALID-LINK--

Mechanism of Action

The mechanism of action of **MC-DOXHZN hydrochloride** is a multi-step process designed to deliver doxorubicin specifically to tumor tissues.





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References

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- 2. Aldoxorubicin therapy for the treatment of patients with advanced soft tissue sarcoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Spotlight on aldoxorubicin (INNO-206) and its potential in the treatment of soft tissue sarcomas: evidence to date - PMC [pmc.ncbi.nlm.nih.gov]
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